Application Notes and Protocols for Intravenous Cholangiography with Iodoxamic Acid

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Iodoxamic acid*
CAS No.:	*31127-82-9*
Cat. No.:	*B1196819*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide for performing intravenous cholangiography (IVC) using **Iodoxamic acid** as a contrast agent. The information is intended for use in a research setting to visualize the biliary tract for purposes such as evaluating drug-induced liver injury, studying biliary excretion mechanisms, and assessing the efficacy of therapeutic agents targeting the hepatobiliary system.

Introduction

Intravenous cholangiography is a non-invasive imaging technique used to visualize the biliary tree. The procedure involves the intravenous administration of a contrast agent that is selectively taken up by hepatocytes and subsequently excreted into the bile. **Iodoxamic acid** is a water-soluble, iodinated contrast medium designed for hepatotropic imaging. Following intravenous injection, **Iodoxamic acid** binds to plasma proteins, is transported to the liver, and actively secreted into the bile, allowing for radiographic visualization of the intrahepatic and extrahepatic bile ducts, as well as the gallbladder.

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Quantitative Data Summary

The following table summarizes key quantitative parameters for the use of **Iodoxamic acid**, primarily derived from preclinical studies. Researchers should consider these as starting points and optimize them for their specific experimental models and objectives.

Parameter	Value	Species	Notes
Dosage	100-200 mg/kg	General recommendation for preclinical studies	The optimal dose may vary depending on the animal model and imaging equipment.
Infusion Rate	Slow infusion over 10-30 minutes	General recommendation	Rapid injection may increase the risk of adverse effects and lead to greater renal excretion.
Time to Peak Biliary Concentration	30-60 minutes post-infusion	General estimate	This can be influenced by liver function and bile flow rate.
Imaging Time Points	15, 30, 60, and 120 minutes post-infusion	Recommended series	Allows for visualization of ductal filling, gallbladder opacification, and clearance.
Biliary Excretion Vmax	1.03 ± 0.25 µmoles/kg/min	Rhesus Monkey	Represents the maximum rate of biliary excretion.
LD50 (Intravenous)	3900 mg/kg	Rat	Provides an indication of acute toxicity.

Experimental Protocol: Intravenous Cholangiography with **Iodoxamic Acid**

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This protocol outlines the step-by-step procedure for performing intravenous cholangiography in a research setting, for example, using a rodent model.

1. Animal Preparation:

- Fasting: Fast the animals for at least 6 hours prior to the procedure to promote gallbladder filling. Water can be provided ad libitum.
- Anesthesia: Anesthetize the animal using an appropriate method (e.g., isoflurane inhalation or injectable anesthetics like ketamine/xylazine). Monitor the animal's vital signs throughout the procedure.
- Catheterization: Place a catheter in a suitable blood vessel for intravenous administration of the contrast agent (e.g., tail vein in rodents).

2. **Iodoxamic Acid** Preparation and Administration:

- Reconstitution: Prepare the **Iodoxamic acid** solution according to the manufacturer's instructions. The meglumine salt of **iodoxamic acid** is typically used.
- Dosage Calculation: Calculate the required volume of the contrast agent based on the animal's body weight and the desired dose (e.g., 100-200 mg/kg).
- Administration: Administer the **Iodoxamic acid** solution intravenously via the catheter as a slow infusion over 10-30 minutes.

3. Radiographic Imaging:

- Positioning: Place the anesthetized animal in a supine or right lateral position on the imaging platform of an X-ray or micro-CT scanner.
- Scout Image: Acquire a preliminary (scout) radiograph of the abdominal area before contrast administration to check for proper positioning and to serve as a baseline.
- Post-Contrast Imaging: Acquire a series of radiographs at specific time points after the start of the infusion (e.g., 15, 30, 60, and 120 minutes). This allows for dynamic visualization of the biliary system.

4. Image Analysis and Interpretation:

- Bile Duct Visualization: Assess the opacification of the common bile duct, intrahepatic ducts, and cystic duct.
- Gallbladder Filling: Evaluate the filling and concentration of the contrast agent within the gallbladder.

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- Biliary Clearance: Observe the passage of the contrast agent into the small intestine over time.

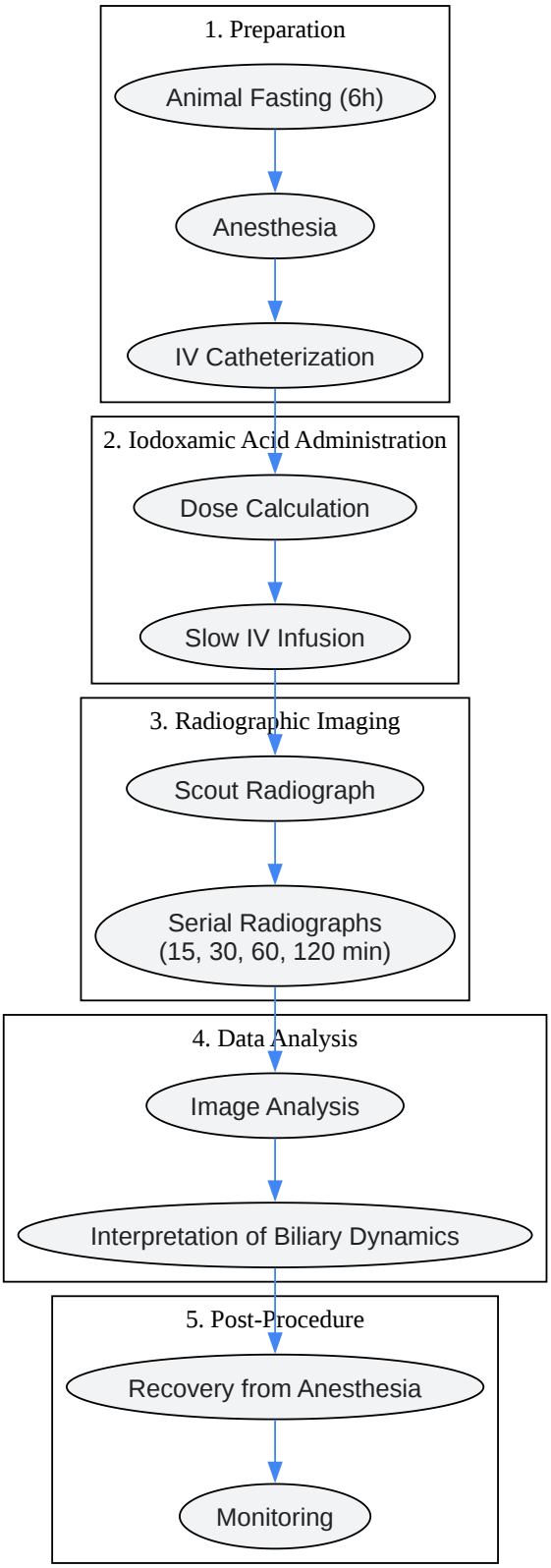
5. Post-Procedure Animal Care:

- Recovery: Monitor the animal until it has fully recovered from anesthesia.
- Hydration: Ensure the animal has access to water to aid in the clearance of the contrast agent.

Visualizations

Experimental Workflow for Intravenous Cholangiography

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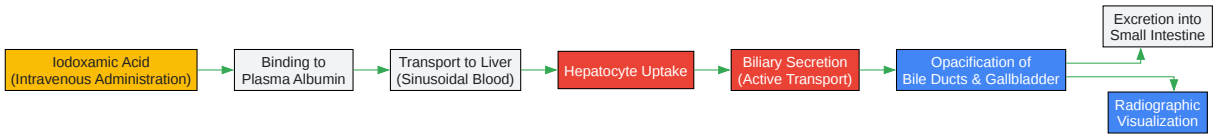


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Caption: Workflow for intravenous cholangiography with **Iodoxamic acid**.

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Mechanism of **Iodoxamic Acid** in Cholangiography



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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